

Technical Guide: Molecular Weight, Formula, and Synthesis of Trifluoroethoxy-Substituted Piperidines

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Compound of Interest

Compound Name: 4-[(2,2,2-Trifluoroethoxy)methyl]piperidine

CAS No.: 1016820-04-4

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Part 1: Molecular Identity & Physicochemical Profile

Trifluoroethoxy-substituted piperidines represent a specialized class of saturated nitrogen heterocycles used as pharmacophores in medicinal chemistry. The introduction of the 2,2,2-trifluoroethoxy group (

) onto the piperidine scaffold serves two primary functions: it modulates the basicity of the piperidine nitrogen via the inductive effect and enhances lipophilicity/metabolic stability compared to the parent non-fluorinated ether.

Molecular Data Specifications

The following data applies to the free base forms of the regioisomers.

Property	4-(2,2,2-trifluoroethoxy)piperidine	3-(2,2,2-trifluoroethoxy)piperidine
CAS Registry Number	1004527-59-6	1220179-25-8
Molecular Formula	C ₇ H ₁₂ F ₃ NO	C ₇ H ₁₂ F ₃ NO
Molecular Weight (Average)	183.17 g/mol	183.17 g/mol
Monoisotopic Mass	183.0871 Da	183.0871 Da
Elemental Composition	C (45.90%), H (6.60%), F (31.12%), N (7.65%), O (8.73%)	Same

Salt Forms (Stoichiometric Calculations)

Researchers typically handle these compounds as stable salts to prevent oxidation and facilitate handling.

- Hydrochloride (HCl) Salt:
 - Formula:
 - MW:
- Trifluoroacetate (TFA) Salt:
 - Formula:
 - MW:

Physicochemical Impact of Fluorination

The strategic value of this scaffold lies in the specific changes the trifluoroethoxy group induces:

- Basicity Modulation (pKa):
 - Unsubstituted Piperidine pKa: ~11.0[1]

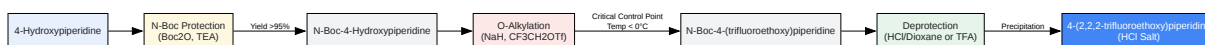
- Trifluoroethoxy-Piperidine pKa: ~9.6 – 10.0 (Predicted)[2]
- Mechanism:[3][4][5][6] The highly electronegative fluorine atoms exert a strong electron-withdrawing inductive effect () through the ether linkage. This reduces the electron density available at the nitrogen lone pair, lowering the pKa. This is often desirable to improve oral bioavailability by reducing the percentage of ionized drug in the high-pH environment of the intestine.
- Lipophilicity (LogP):
 - Unsubstituted Piperidine LogP: ~0.84
 - Trifluoroethoxy-Piperidine LogP: ~1.8 – 2.1
 - Mechanism:[3][4][5][6] The trifluoroethyl group is significantly more lipophilic than a standard ethyl group, facilitating better penetration of the blood-brain barrier (BBB) and cell membranes.

Part 2: Synthesis Protocol (Self-Validating System)

The synthesis of 4-(2,2,2-trifluoroethoxy)piperidine presents a specific challenge: the low nucleophilicity of trifluoroethanol makes standard Williamson ether synthesis (using the alcohol as the nucleophile) difficult. Therefore, the "Reverse Alkylation" strategy—using the piperidine alcohol as the nucleophile and an activated trifluoroethyl species as the electrophile—is the industry standard for high yield and purity.

Reaction Logic & Pathway

The workflow consists of three critical phases: Protection, Alkylation (The Critical Step), and Deprotection.



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Caption: Figure 1. Step-wise synthetic route for 4-(2,2,2-trifluoroethoxy)piperidine highlighting the critical alkylation phase.

Detailed Methodology

Step 1: N-Protection (If starting from free amine)

- Reagents: 4-Hydroxypiperidine (1.0 eq), Di-tert-butyl dicarbonate (, 1.1 eq), Triethylamine (TEA, 1.5 eq), Dichloromethane (DCM).
- Protocol: Dissolve 4-hydroxypiperidine in DCM. Add TEA. Cool to 0°C. Add dropwise. Warm to RT and stir for 4 hours. Wash with water/brine, dry over , and concentrate.
- Checkpoint: Product should be a white solid/oil. confirm by TLC (stain with KMnO₄).

Step 2: O-Alkylation (The Critical Step)

This step requires strict anhydrous conditions because 2,2,2-trifluoroethyl triflate is highly reactive and moisture-sensitive.

- Reagents:
 - N-Boc-4-hydroxypiperidine (1.0 eq)[7][8]
 - Sodium Hydride (NaH, 60% in oil, 1.5 eq)
 - 2,2,2-Trifluoroethyl triflate (1.2 eq) — Note: Triflate is preferred over iodide for better yields.
 - Solvent: Anhydrous THF or DMF.
- Protocol:
 - Activation: In a flame-dried flask under Nitrogen/Argon, suspend NaH in anhydrous THF at 0°C.

- Deprotonation: Add N-Boc-4-hydroxypiperidine (dissolved in minimal THF) dropwise. Evolution of gas will occur. Stir at 0°C for 30 mins until gas evolution ceases (formation of sodium alkoxide).
- Alkylation: Add 2,2,2-trifluoroethyl triflate dropwise via syringe. Caution: Exothermic. Keep temperature < 5°C during addition.
- Completion: Allow to warm to Room Temperature (RT) and stir for 12–16 hours.
- Workup: Quench carefully with saturated (aq). Extract with Ethyl Acetate (3x). Wash combined organics with water (to remove DMF if used) and brine. Dry over

.^[3]^[7]

- Validation:
 - NMR should show a triplet at approximately -74 ppm.

Step 3: N-Deprotection

- Reagents: 4M HCl in Dioxane or TFA/DCM (1:1).
- Protocol: Dissolve the intermediate from Step 2 in DCM. Add acid solution.^[1]^[7]^[8] Stir at RT for 2 hours.
- Isolation:
 - For HCl salt: Concentrate in vacuo. Triturate with diethyl ether to obtain a white solid.
 - For Free Base: Basify with (aq), extract with DCM, dry, and concentrate.

Part 3: Applications in Drug Discovery^[4]

Metabolic Blocking

The piperidine ring is a common site for metabolic oxidation (by CYP450 enzymes), particularly at the carbon alpha to the nitrogen or the 4-position.

- Mechanism: Substituting the 4-position with a trifluoroethoxy group blocks oxidative metabolism at this carbon.
- Fluorine Effect: The C-F bonds in the terminal trifluoromethyl group are metabolically inert, preventing the "metabolic soft spot" often found in standard ethyl or methyl ethers.

Bioisosterism

The

group is often used as a bioisostere for:

- Chlorine or Methyl groups: It occupies similar steric volume but offers different electronic properties.
- Standard Alkoxy groups: It reduces electron density (lowering pKa) and increases lipophilicity without significantly changing the steric bulk compared to a propoxy group.

References

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